

# Isoapoptolidin CAS number and molecular weight.

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## Compound of Interest

Compound Name: *Isoapoptolidin*

Cat. No.: B15600765

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An In-Depth Technical Guide to **Isoapoptolidin** for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Isoapoptolidin** is a macrolide natural product that has garnered interest within the scientific community for its relationship to apoptolidin, a compound known for its selective induction of apoptosis in various cancer cell lines. This technical guide provides a comprehensive overview of **isoapoptolidin**, including its chemical properties, biological activity, and the underlying mechanism of action. The information is tailored for researchers, scientists, and professionals involved in drug development who are interested in the therapeutic potential of natural products that modulate cellular metabolism and apoptosis.

## Physicochemical Properties

**Isoapoptolidin** is a structural isomer of apoptolidin, a glycomacrolide produced by the fermentation of the microorganism *Nocardiopsis* sp.<sup>[1]</sup> Key quantitative data for **isoapoptolidin** are summarized in the table below.

Property	Value	Source
CAS Number	476647-30-0	Internal Search
Molecular Weight	1129.37 g/mol	Internal Search
Molecular Formula	C <sub>58</sub> H <sub>96</sub> O <sub>21</sub>	Internal Search
Solubility	Soluble in DMSO, ethanol, methanol, and DMF	Internal Search

## Isomerization from Apoptolidin

**Isoapoptolidin** is formed through the isomerization of apoptolidin. This reaction can be induced by treatment with methanolic triethylamine, leading to a 1.4:1 equilibrium mixture of **isoapoptolidin** and apoptolidin.<sup>[1]</sup> The rate of this isomerization has been observed to approach equilibrium within the timeframe of typical cell-based assays, a crucial consideration for interpreting biological data.<sup>[2]</sup>

## Biological Activity and Mechanism of Action

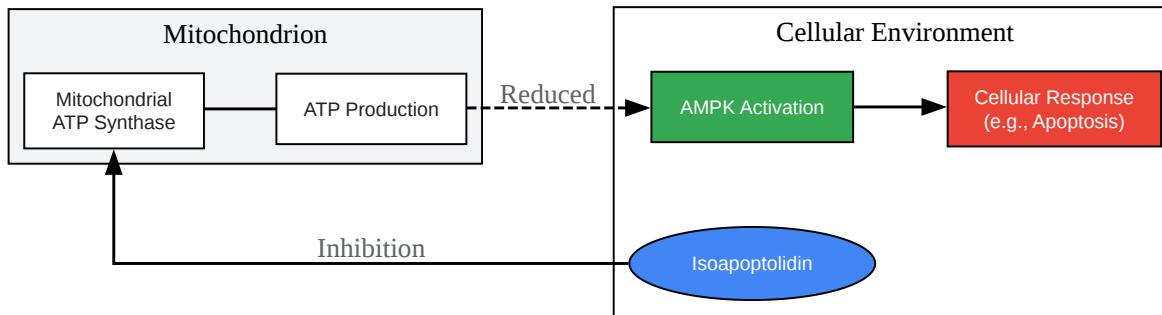
The apoptolidin family of compounds, including **isoapoptolidin**, are recognized for their selective cytotoxic effects on cancer cells.<sup>[3][4]</sup> The primary molecular target of these glycomacrolides is the F1 subcomplex of mitochondrial ATP synthase.<sup>[3][4]</sup>

Inhibition of ATP synthase by apoptolidin and its analogs disrupts cellular energy homeostasis, leading to the activation of the AMP-activated protein kinase (AMPK) signaling pathway.<sup>[3][5][6]</sup> AMPK activation is a key cellular response to energy stress. While both apoptolidin and **isoapoptolidin** target ATP synthase, **isoapoptolidin** exhibits a reduced inhibitory effect on mitochondrial F0F1-ATPase, being over 10-fold less potent than apoptolidin.<sup>[2]</sup>

The selective induction of apoptosis in cancer cells by the parent compound, apoptolidin, is a significant area of research.<sup>[7]</sup> This process is intricately linked to the intrinsic apoptotic pathway, which involves the mitochondria. By disrupting mitochondrial function through ATP synthase inhibition, apoptolidins can trigger the cascade of events leading to programmed cell death.

## Signaling Pathway

The inhibition of mitochondrial ATP synthase by apoptolidin family compounds initiates a signaling cascade mediated by AMPK. The following diagram illustrates this pathway.



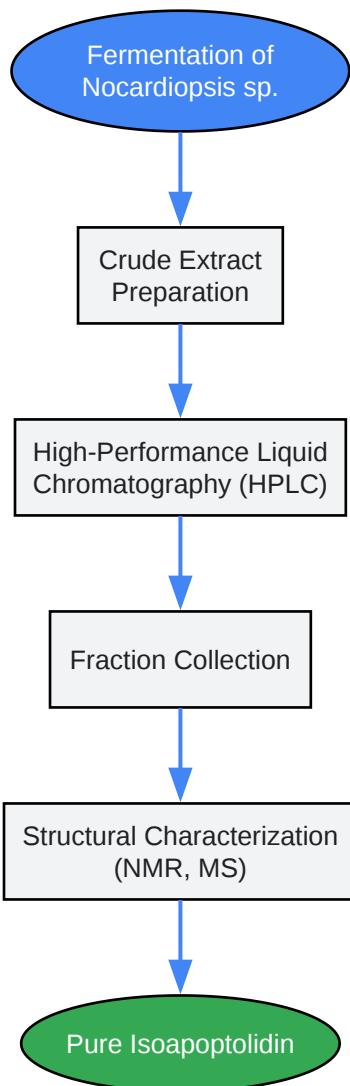
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**Figure 1:** Signaling pathway of **Isoapoptolidin** via ATP synthase inhibition.

## Experimental Protocols

### Isolation of Isoapoptolidin

**Isoapoptolidin** has been successfully isolated from the crude fermentation extracts of the apoptolidin-producing microorganism *Nocardiopsis* sp.<sup>[1]</sup> A general workflow for such an isolation process is outlined below.



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**Figure 2:** General workflow for the isolation of **Isoapoptolidin**.

Methodology:

- Fermentation: Culturing of Nocardiopsis sp. under conditions conducive to the production of apoptolidin and its isomers.
- Extraction: The fermentation broth is subjected to solvent extraction to obtain a crude mixture of secondary metabolites.
- Chromatographic Separation: The crude extract is then purified using techniques such as High-Performance Liquid Chromatography (HPLC) to separate the different components.<sup>[8]</sup>

- Fraction Collection and Analysis: Fractions are collected and analyzed to identify those containing **isoapoptolidin**.
- Structural Elucidation: The structure of the isolated compound is confirmed using spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).<sup>[8]</sup>

## Conclusion

**Isoapoptolidin** represents an interesting chemical entity closely related to the potent anticancer agent, apoptolidin. While its direct biological activity is reported to be less potent than its isomer, its formation through isomerization under physiological conditions warrants careful consideration in any study involving apoptolidin. Understanding the physicochemical properties, biological activity, and mechanism of action of **isoapoptolidin** is crucial for researchers in the field of natural product chemistry and drug discovery. Further investigation into the specific cellular effects of **isoapoptolidin** may yet reveal unique therapeutic potential.

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## References

1. Toward a stable apoptolidin derivative: identification of isoapoptolidin and selective deglycosylation of apoptolidin - PubMed [pubmed.ncbi.nlm.nih.gov]
2. Collection - Isoapoptolidin:  Structure and Activity of the Ring-Expanded Isomer of Apoptolidin - Organic Letters - Figshare [acs.figshare.com]
3. Apoptolidin family glycomacrolides target leukemia through inhibition of ATP synthase - PMC [pmc.ncbi.nlm.nih.gov]
4. Apoptolidin family glycomacrolides target leukemia through inhibition of ATP synthase. | Vanderbilt University Medical Center [medsites.vumc.org]
5. ovid.com [ovid.com]
6. Apoptolidins A and C activate AMPK in metabolically sensitive cell types and are mechanistically distinct from oligomycin A - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. Apoptolidin: induction of apoptosis by a natural product - PubMed  
[pubmed.ncbi.nlm.nih.gov]
- 8. Isolation, structure determination, and anti-cancer activity of apoptolidin D - PubMed  
[pubmed.ncbi.nlm.nih.gov]
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